

# safety and handling of mannose triflate

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## Compound of Interest

Compound Name: *Mannose triflate*

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An In-depth Technical Guide to the Safety and Handling of **Mannose Triflate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

1,3,4,6-Tetra-O-acetyl-2-O-trifluoromethanesulfonyl- $\beta$ -D-mannopyranose, commonly known as **mannose triflate** or TATM, is a highly reactive glycosyl donor.<sup>[1][2]</sup> It serves as a critical building block in synthetic and medicinal chemistry, particularly in the synthesis of complex oligosaccharides and glycoconjugates.<sup>[2]</sup> Its primary application is as a precursor for the synthesis of 2-deoxy-2-[<sup>18</sup>F]fluoro-D-glucose (<sup>[18</sup>F]FDG), the most widely used radiopharmaceutical for Positron Emission Tomography (PET) imaging in oncology.<sup>[3][4]</sup> The triflate group (-OTf) is an excellent leaving group, rendering the molecule highly susceptible to nucleophilic substitution, a key feature in its synthetic utility.<sup>[2][5]</sup> This guide provides comprehensive information on its safe handling, storage, reactivity, and detailed experimental protocols.

## Chemical and Physical Properties

**Mannose triflate** is a white crystalline powder.<sup>[1]</sup> It is not soluble in water.<sup>[1]</sup>

Property	Value	Reference
Synonyms	TATM, 1,3,4,6-Tetra-O-acetyl-2-O-trifluoromethanesulfonyl- β-D-mannopyranose	[3]
CAS Number	92051-23-5	[6]
Molecular Formula	C <sub>15</sub> H <sub>19</sub> F <sub>3</sub> O <sub>12</sub> S	[3]
Molecular Weight	480.36 g/mol	
Appearance	White crystalline powder/needles	[1][7]
Melting Point	118°C - 120°C	[7][8]
Purity	≥98% (TLC), ≥99.5% (HPLC)	[3]
Storage Temperature	-20°C (±5°C)	[3][7][9]

## Hazard Identification and Safety Precautions

**Mannose triflate** is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[6] It is a combustible solid that burns but does not propagate flame easily.[1] Dust clouds may form an explosive mixture with air.[1]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure.[10]

Equipment	Specification	Reference
Eye Protection	Safety glasses with side-shields or chemical goggles.	<a href="#">[1]</a> <a href="#">[6]</a>
Hand Protection	Protective gloves (e.g., nitrile rubber, butyl rubber, polychloroprene). Examine for wear before use.	<a href="#">[1]</a> <a href="#">[6]</a>
Skin/Body Protection	Impervious clothing, laboratory coat.	<a href="#">[6]</a>
Respiratory Protection	Use a suitable respirator (e.g., N95 dust mask) when dust formation is likely. Handle in a well-ventilated area or chemical fume hood.	<a href="#">[6]</a>

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure	Reference
Ingestion	Rinse mouth with water and drink plenty of water. Do not eat, drink, or smoke when using this product. Seek medical attention if in doubt.	<a href="#">[1]</a> <a href="#">[6]</a>
Inhalation	Move the victim to fresh air. Encourage the patient to blow their nose. If irritation or discomfort persists, seek medical attention.	<a href="#">[1]</a> <a href="#">[6]</a>
Skin Contact	Wash off immediately with plenty of soap and running water. Remove contaminated clothing. Seek medical attention in case of irritation.	<a href="#">[1]</a> <a href="#">[6]</a>
Eye Contact	Rinse cautiously and immediately with plenty of water for several minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.	<a href="#">[1]</a> <a href="#">[6]</a>

## Fire-Fighting Measures

Measure	Instruction	Reference
Suitable Extinguishing Media	Foam, dry chemical powder, water spray, carbon dioxide.	<a href="#">[1]</a> <a href="#">[6]</a>
Hazardous Combustion Products	May emit irritant fumes and toxic gases, including carbon monoxide (CO), carbon dioxide (CO <sub>2</sub> ), hydrogen fluoride, and sulfur oxides (SO <sub>x</sub> ).	<a href="#">[1]</a> <a href="#">[6]</a>
Special Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective clothing.	<a href="#">[6]</a>

## Handling, Storage, and Stability

Proper handling and storage are critical to maintain the integrity of **mannose triflate** and ensure laboratory safety.

### Handling

- General Practices: Handle in accordance with good industrial hygiene and safety practices. [\[11\]](#) Limit all unnecessary personal contact.[\[1\]](#) Wash hands thoroughly after handling.[\[6\]](#)
- Ventilation: Use only in a well-ventilated area or outdoors. A laboratory hood should be used for procedures with a risk of aerosol or dust formation.[\[6\]](#)[\[12\]](#)
- Ignition Sources: Avoid generating dust. Keep away from open flames, sparks, and hot surfaces.[\[1\]](#)[\[12\]](#)
- Incompatibilities: Avoid contact with strong acids/alkalis, oxidizing agents, and reducing agents.[\[6\]](#)

### Storage and Stability

- Solid State: **Mannose triflate** is stable for several months to years when stored as a crystalline solid in a dark glass vial, desiccated, at -20°C (±5°C) and protected from light.[\[7\]](#) [\[8\]](#)[\[9\]](#)

- In Solution: Solutions of **mannose triflate** in solvents like acetonitrile are only stable for a short time (a few hours) at room temperature and should be prepared immediately before use.[13] Base-mediated decomposition can occur with the addition of fluoride, carbonate, or bicarbonate.[14]
- Shipping: The compound is typically shipped in dry ice to maintain its stability.

## Spill and Disposal Procedures

### Spill Management

- Minor Spills: Clean up all spills immediately. Avoid dust formation. Wear appropriate PPE. Sweep up the solid and place it into a suitable container for disposal.[1][11]
- Major Spills: Evacuate personnel to a safe area and move upwind. Alert emergency responders, informing them of the location and nature of the hazard. Wear full PPE, including a breathing apparatus.[1]

### Waste Disposal

All waste must be handled in accordance with local, state, and federal regulations.[1] Do not allow the chemical to enter drains or surface water.[15] Empty containers may contain residual dust and should be handled with care.[1]

## Experimental Protocols

The following protocols are provided for the synthesis of **mannose triflate** and its subsequent use in a key application. All procedures should be carried out by qualified personnel in a suitable laboratory setting.

### Synthesis of Mannose Triflate

This protocol describes the triflation of 1,3,4,6-Tetra-O-acetyl- $\beta$ -D-mannopyranose.[7][8]

#### Materials:

- 1,3,4,6-Tetra-O-acetyl- $\beta$ -D-mannopyranose
- Trifluoromethanesulfonic anhydride (Tf<sub>2</sub>O)

- Pyridine
- Anhydrous Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Saturated aqueous Sodium Bicarbonate ( $\text{NaHCO}_3$ )
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Absolute Ethanol

Procedure:

- Dissolve 1,3,4,6-Tetra-O-acetyl- $\beta$ -D-mannopyranose in anhydrous  $\text{CH}_2\text{Cl}_2$  in a flask equipped with a magnetic stirrer under a dry argon atmosphere.
- Cool the mixture in an ice bath.
- Slowly add pyridine, followed by the controlled, dropwise addition of triflic anhydride ( $\text{Tf}_2\text{O}$ ). The controlled addition is crucial for simplifying the workup.<sup>[7]</sup>
- Allow the reaction mixture to stir vigorously while gradually warming to room temperature over approximately 6 hours.<sup>[8]</sup>
- Quench the reaction by adding saturated aqueous  $\text{NaHCO}_3$  solution, followed by water.
- Separate the organic layer. Wash it sequentially with saturated aqueous  $\text{NaHCO}_3$  and water.
- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the filtrate on a rotary evaporator at a temperature not exceeding 30°C.<sup>[7][8]</sup>
- Recrystallize the resulting solid residue from absolute ethanol to yield **mannose triflate** as white needles.<sup>[7]</sup>

## Application: Synthesis of $[^{18}\text{F}]$ FDG

This protocol outlines the radiolabeling of the **mannose triflate** precursor to produce  $[^{18}\text{F}]$ FDG.  
<sup>[7][16]</sup>

Materials:

- **Mannose triflate**
- Acetonitrile
- [<sup>18</sup>F]Fluoride
- 1M Hydrochloric Acid (HCl)
- Automated synthesis module (e.g., Siemens Explora FDG-4)[[7](#)]

Procedure:

- Prepare a solution of **mannose triflate** in acetonitrile (e.g., 500 mg in 20 mL).[[7](#)]
- Transfer the aqueous [<sup>18</sup>F]fluoride to the reaction vessel of the automated synthesis module.
- Azeotropically dry the [<sup>18</sup>F]fluoride by heating at 95°C with the addition of acetonitrile to remove water.[[7](#)][[16](#)]
- Add the **mannose triflate** solution to the dried [<sup>18</sup>F]fluoride residue in the reaction vessel.
- Heat the mixture at 95°C for 3-5 minutes to achieve radiolabeling via nucleophilic substitution.[[7](#)][[16](#)]
- Perform hydrolysis of the labeled intermediate by adding 2 mL of 1M HCl and heating at 120°C for approximately 8 minutes.[[7](#)][[16](#)]
- The resulting [<sup>18</sup>F]FDG is then purified using the automated module's purification cartridges (e.g., QMA).[[8](#)]

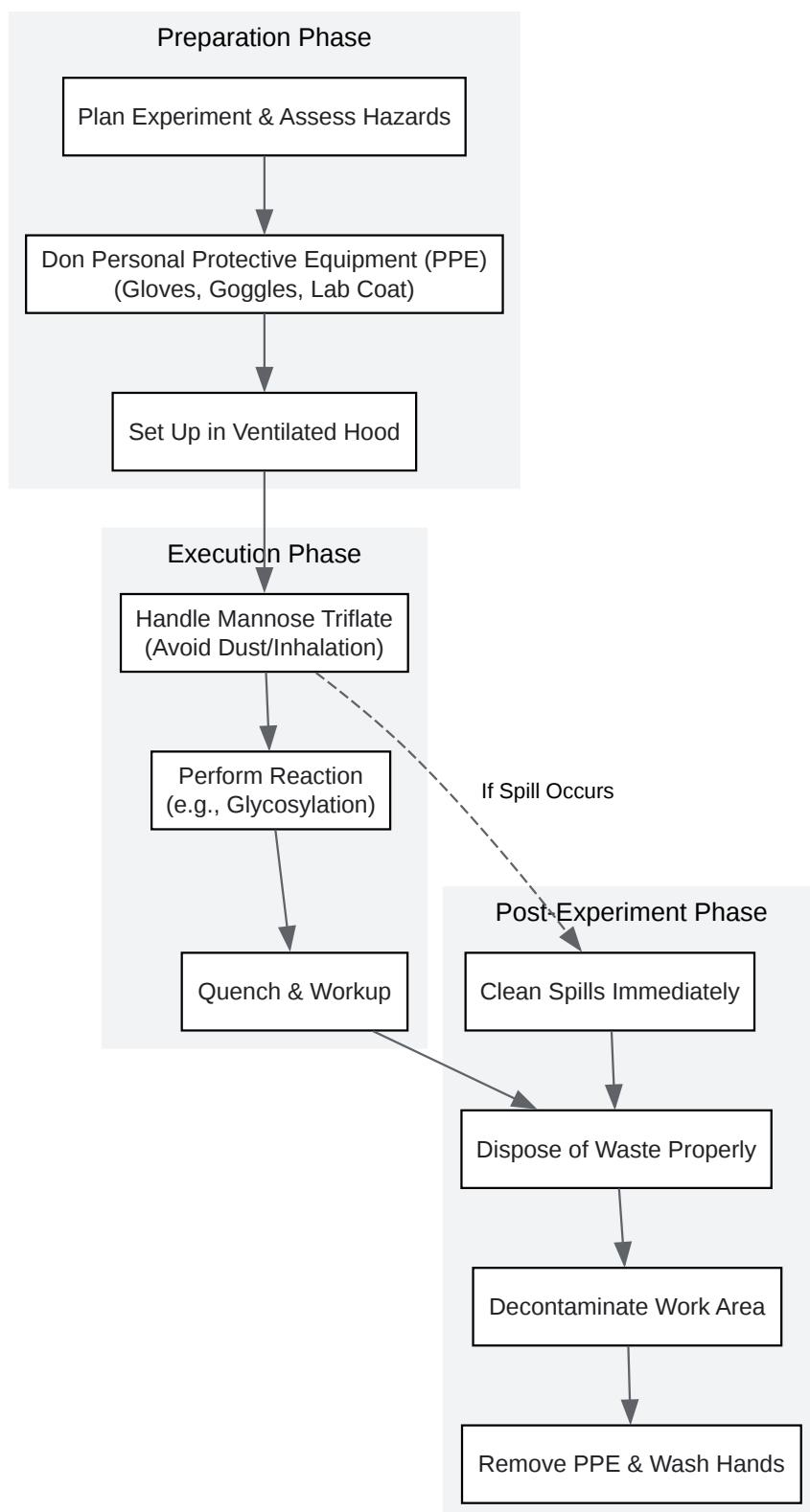
## Quantitative Data

The synthesis of **mannose triflate** is efficient and scalable.

Starting Material (Scale)	Reagents	Yield	Purity	Reference
2.6 g of 1,3,4,6-Tetra-O-acetyl- $\beta$ -D-mannopyranose	Tf <sub>2</sub> O, Pyridine	~3.0 g (~80%)	>98% (qNMR)	[7]
49.3 g of 1,3,4,6-Tetra-O-acetyl- $\beta$ -D-mannopyranose	27 mL Tf <sub>2</sub> O, 25 mL Pyridine	52 g	Not specified	[8][16]
200 g of D-Mannose (multi-step synthesis)	Ac <sub>2</sub> O-I <sub>2</sub> , HBr, EtOH-collidine, HCl, then Tf <sub>2</sub> O-Pyridine	65 g - 85 g (12-16% overall)	Not specified	[17][18]

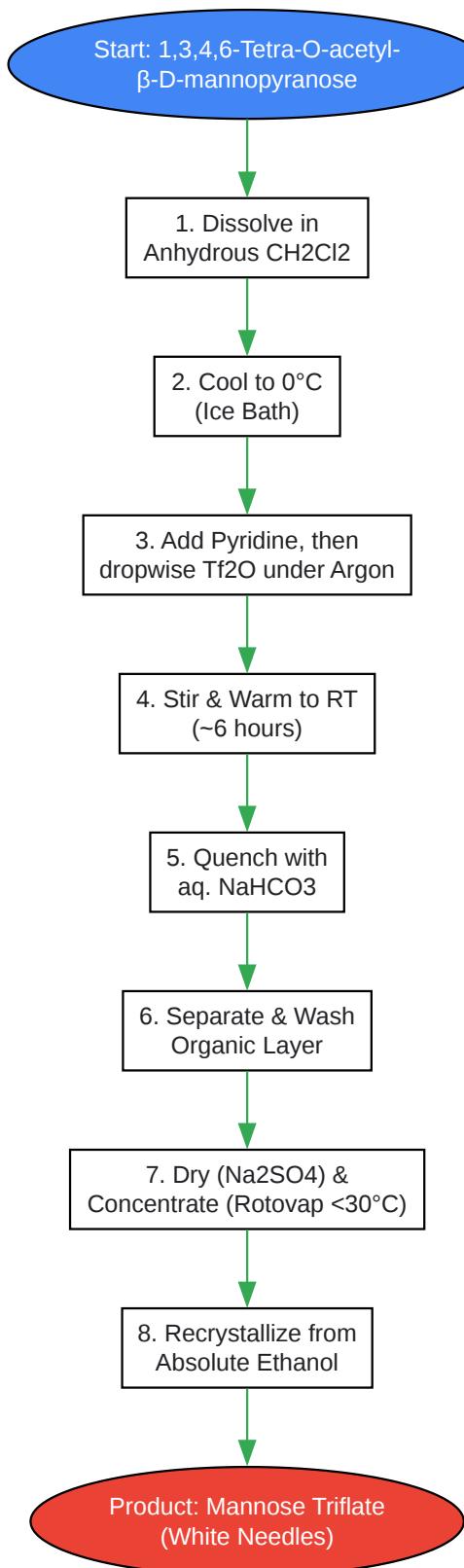
## Visualizations

## Logical Workflow for Safe Handling

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Caption: General laboratory workflow for safely handling **mannose triflate**.

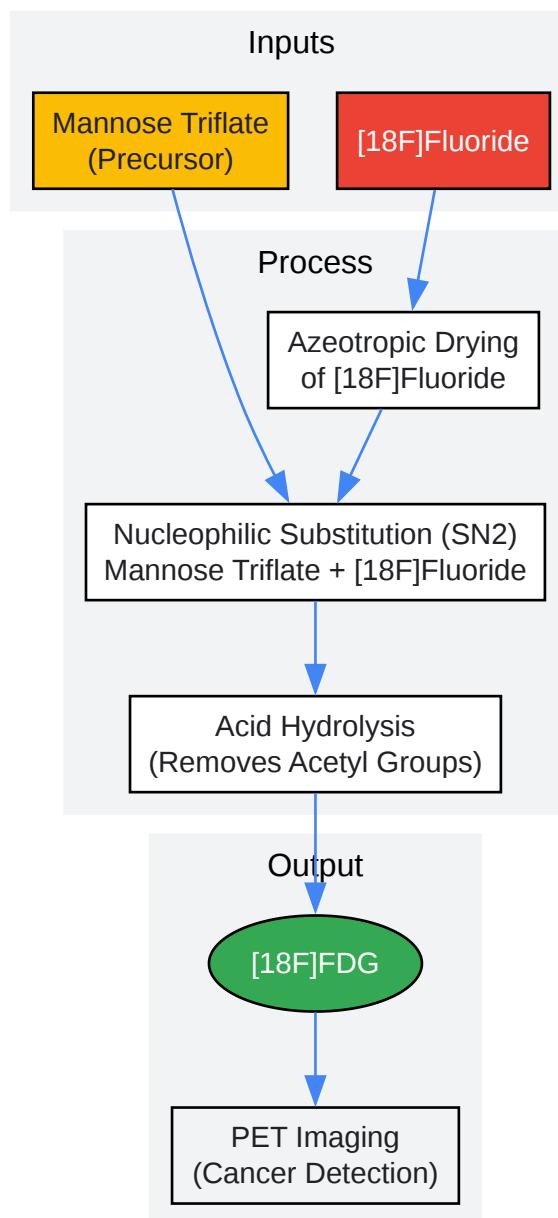
## Chemical Synthesis Workflow



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Caption: Workflow for the synthesis of **mannose triflate**.

## Application in $[^{18}\text{F}]$ FDG Synthesis



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Caption: Role of **mannose triflate** as a precursor in  $[^{18}\text{F}]$ FDG synthesis.

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